

Ethyl Benzoate: A Technical Guide to its Physical Properties and Hazards

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ethyl benzoate

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This technical guide provides a comprehensive overview of the physical properties and associated hazards of **ethyl benzoate**. The information is presented to support safe handling, formulation development, and risk assessment in a research and development setting. All quantitative data are summarized in tables for clarity, and standardized experimental protocols are detailed.

Physical and Chemical Properties

Ethyl benzoate is the ester resulting from the condensation of benzoic acid and ethanol.^[1] It is a colorless liquid with a pleasant, fruity odor reminiscent of wintergreen.^{[2][3]} This compound is a component of some artificial fruit flavors and is found naturally in fruits like apples, bananas, and cherries.^{[4][5]} While it is miscible with most organic solvents, it is almost insoluble in water.^[1]

Table 1: Physical and Chemical Properties of **Ethyl Benzoate**

Property	Value	Source(s)
Molecular Formula	C ₉ H ₁₀ O ₂	[3][6]
Molecular Weight	150.17 g/mol	[3][7][8]
Boiling Point	211–213 °C	[3][6]
Melting Point	-34 °C	[8][9]
Density	1.045 g/mL at 25 °C	[2][8]
Vapor Density	5.17 (Air = 1)	[6][8]
Vapor Pressure	1 mmHg at 44 °C	[8][9]
Solubility in Water	0.72 mg/mL at 25 °C	[10]
log P (Octanol/Water Partition Coefficient)	2.64	[10]
Refractive Index	n _{20/D} 1.504	[2][8]

Hazard Information

Ethyl benzoate presents several hazards that necessitate careful handling and the use of appropriate personal protective equipment (PPE). It is a combustible liquid and can cause irritation to the skin, eyes, and respiratory tract.[6][7][11]

Table 2: Hazard Data for **Ethyl Benzoate**

Hazard	Value	Source(s)
Flash Point	88 °C (190.4 °F) (Closed Cup)	[6]
Auto-ignition Temperature	490 °C (914 °F)	[6][9]
Acute Oral Toxicity (LD50, Rat)	2100 mg/kg	[6][7]
Skin Irritation	Causes skin irritation	[6][12]
Eye Irritation	Causes serious eye irritation	[6][12]
Respiratory Irritation	May cause respiratory tract irritation	[7]
Aquatic Toxicity	Toxic to aquatic life with long lasting effects	[13][14]

Experimental Protocols

The following sections detail standardized methodologies for determining the key physical properties and toxicological endpoints of liquid chemicals like **ethyl benzoate**.

Determination of Boiling Point (OECD Guideline 103)

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure.[15][16] Several methods are available, including the ebulliometer, dynamic method, and distillation method.[15]

Methodology (Distillation Method):

- A sample of the liquid is placed in a distillation flask.
- The flask is heated, and the temperature of the vapor is measured with a calibrated thermometer.
- The boiling point is the temperature at which the liquid and vapor are in equilibrium under the given pressure.[17][18]

- For complex mixtures, the initial boiling point is recorded as the temperature at which the first drop of distillate is collected.[\[17\]](#)

Determination of Melting Point (OECD Guideline 102)

The melting point is the temperature at which a substance transitions from a solid to a liquid state.[\[10\]](#)[\[19\]](#)[\[20\]](#) For pure substances, this is a sharp transition, while mixtures often melt over a range.[\[10\]](#)

Methodology (Capillary Method):

- A small, powdered sample of the solidified substance is packed into a capillary tube.
- The capillary tube is placed in a heating apparatus with a calibrated thermometer.
- The temperature is raised slowly, and the range from the temperature at which the substance begins to melt to the temperature at which it is completely liquid is recorded as the melting range.[\[10\]](#)[\[21\]](#)

Determination of Density (ASTM D4052)

This method covers the determination of the density of liquids using a digital density meter.[\[2\]](#)[\[22\]](#)[\[23\]](#)[\[24\]](#)

Methodology:

- A small volume of the liquid sample is introduced into an oscillating U-tube.[\[24\]](#)
- The instrument measures the change in the oscillation frequency of the tube caused by the mass of the sample.
- This frequency change is used to calculate the density of the sample with high precision.[\[23\]](#)
- The temperature of the sample is controlled during the measurement.[\[23\]](#)

Determination of Flash Point (ASTM D93)

The flash point is the lowest temperature at which a liquid can form an ignitable mixture in the air near its surface. The Pensky-Martens closed-cup test is a common method.[\[9\]](#)[\[25\]](#)[\[26\]](#)[\[27\]](#)

Methodology (Pensky-Martens Closed Cup):

- A brass test cup is filled with the sample and fitted with a lid.
- The sample is heated and stirred at a specified rate.
- An ignition source is periodically directed into the cup.
- The flash point is the temperature at which a flash is observed.[\[25\]](#)[\[27\]](#)

Acute Oral Toxicity Assessment (OECD Guideline 420: Fixed Dose Procedure)

This method is used to assess the acute oral toxicity of a substance.[\[6\]](#)[\[11\]](#)[\[28\]](#)[\[29\]](#)[\[30\]](#)

Methodology:

- The test substance is administered to a group of fasted female rats at one of the fixed dose levels (5, 50, 300, 2000, or 5000 mg/kg).[\[29\]](#)
- A sighting study is often performed to determine the appropriate starting dose.[\[11\]](#)
- Animals are observed for signs of toxicity and mortality for at least 14 days.[\[6\]](#)
- The results are used to classify the substance according to its acute oral toxicity.[\[6\]](#)

Acute Dermal Irritation/Corrosion Assessment (OECD Guideline 404)

This guideline describes a procedure to assess the potential of a substance to cause skin irritation or corrosion.[\[3\]](#)[\[31\]](#)[\[32\]](#)[\[33\]](#)

Methodology:

- A small amount of the test substance is applied to the shaved skin of an albino rabbit under a gauze patch.[\[3\]](#)
- The patch is left in place for a specified period (typically 4 hours).

- After removal of the patch, the skin is observed for erythema (redness) and edema (swelling) at specified intervals (e.g., 1, 24, 48, and 72 hours).[3]
- The severity of the skin reactions is scored to determine the irritation potential.[3]

Acute Eye Irritation/Corrosion Assessment (OECD Guideline 405)

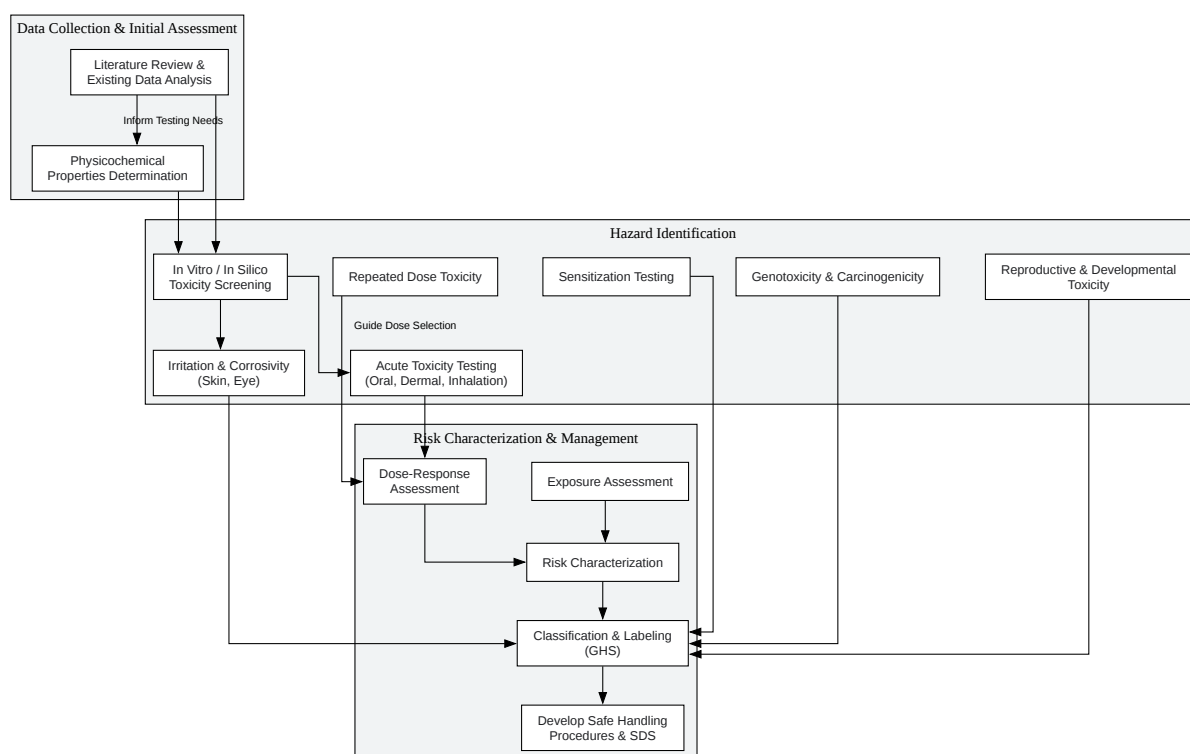
This test evaluates the potential of a substance to cause eye irritation or corrosion.[7][8][13][34]

Methodology:

- A single dose of the test substance is applied to the conjunctival sac of one eye of an albino rabbit.[7]
- The other eye remains untreated as a control.
- The eyes are examined for corneal opacity, iris lesions, and conjunctival redness and swelling at specific intervals.[34]
- The severity of the reactions is scored to classify the substance's eye irritation potential.[34]

Logical Workflow for Chemical Hazard Assessment

The following diagram illustrates a generalized workflow for assessing the hazards of a chemical substance like **ethyl benzoate**.



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Caption: A generalized workflow for chemical hazard identification and risk assessment.

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